

# Application of Triclopyricarb in Integrated Pest Management (IPM) Strategies for Rice Cultivation

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## Compound of Interest

Compound Name: *Triclopyricarb*

Cat. No.: *B1426711*

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## Introduction

**Triclopyricarb** is a broad-spectrum strobilurin fungicide employed in the management of fungal diseases in various crops, including rice. Its mode of action involves the inhibition of mitochondrial respiration in fungi by binding to the Quinone outside (Qo) site of the cytochrome bc1 complex, thereby blocking ATP synthesis and preventing fungal growth.<sup>[1]</sup> As part of an Integrated Pest Management (IPM) strategy, **Triclopyricarb** offers a targeted approach to disease control, which, when combined with other management practices, can contribute to sustainable and effective crop protection.

Integrated Pest Management (IPM) is an ecosystem-based strategy that focuses on the long-term prevention of pests or their damage through a combination of techniques such as biological control, habitat manipulation, modification of cultural practices, and use of resistant varieties. Chemical control, including the use of fungicides like **Triclopyricarb**, is considered a final resort within an IPM framework and is applied judiciously to minimize risks to human health, beneficial organisms, and the environment.

## Data Presentation

## Efficacy of Strobilurin Fungicides in Rice Disease Management

While specific field trial data for **Triclopyricarb** as a standalone product is limited in the reviewed literature, studies on strobilurin-containing fungicides provide insights into their potential efficacy against key rice diseases.

Fungicide/Fungicide Combination	Target Disease	Efficacy (% Disease Reduction/Control)	Reference
Tebuconazole 50% + Trifloxystrobin 25% WG	Rice Blast (Magnaporthe oryzae)	Up to 84%	This combination, which includes a strobilurin, was found to be most effective in controlling leaf blast.
Picoxystrobin 6.78% + Tricyclazole 20.33% SC	Rice Blast (Magnaporthe oryzae)	53.54% reduction in leaf and neck blast incidence	This combination fungicide, containing a strobilurin, was the second most effective treatment in the study.
Azoxystrobin	Rice Blast (Magnaporthe oryzae) & Dirty Panicle Disease	32-33% reduction in rice blast severity (applied twice)	Azoxystrobin, a strobilurin fungicide, demonstrated efficacy against multiple rice diseases. <sup>[2]</sup>

Note: The efficacy of fungicides can be influenced by various factors, including environmental conditions, disease pressure, and the susceptibility of the rice variety.

## Aquatic Ecotoxicity of Triclopyricarb

The Safety Data Sheet (SDS) for **Triclopyricarb** indicates that it is "Very toxic to aquatic life with long lasting effects." However, specific quantitative data (e.g., LC50 values) for aquatic organisms were not available in the reviewed literature. Prudent application practices are therefore essential to minimize runoff into aquatic environments.

## Experimental Protocols

### General Protocol for Fungicide Efficacy Field Trials in Rice

This protocol is a generalized methodology based on common practices for evaluating fungicide efficacy against rice diseases.

#### 1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: Minimum of three replications for each treatment.
- Plot Size: Appropriate to the scale of the experiment, ensuring a buffer zone to prevent spray drift between plots.

#### 2. Treatments:

- Test Product: **Triclopyricarb** at various application rates.
- Positive Control: A registered and effective standard fungicide for the target disease.
- Negative Control: Untreated plot.

#### 3. Crop Management:

- Variety: A rice variety susceptible to the target disease (e.g., powdery mildew, sheath blight, or rice blast).
- Cultural Practices: Follow standard agronomic practices for the region regarding planting, fertilization, and irrigation.

#### 4. Inoculation (if necessary):

- For diseases with inconsistent natural infection, artificial inoculation with the pathogen may be required to ensure uniform disease pressure.

## 5. Application of Treatments:

- Timing: Apply fungicides at the recommended growth stage for the target disease, often at the late boot to early heading stage for panicle diseases.[3]
- Method: Use a calibrated sprayer to ensure uniform coverage of the foliage.
- Frequency: Typically one or two applications depending on the fungicide's properties and disease pressure.

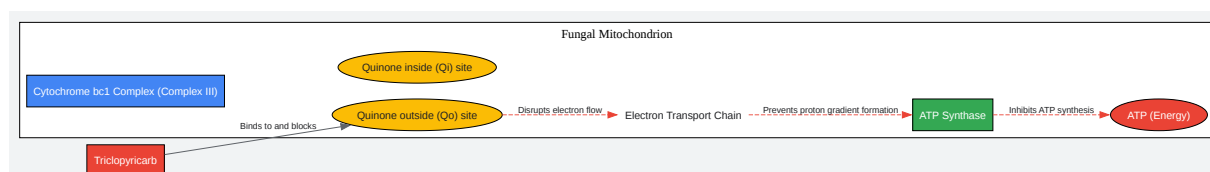
## 6. Data Collection:

- Disease Assessment: Record disease incidence (% of infected plants) and severity (area of plant tissue affected) at regular intervals after fungicide application. Use a standardized disease rating scale (e.g., 0-9 scale).
- Yield Parameters: At harvest, measure grain yield, thousand-grain weight, and other relevant yield components.

## 7. Statistical Analysis:

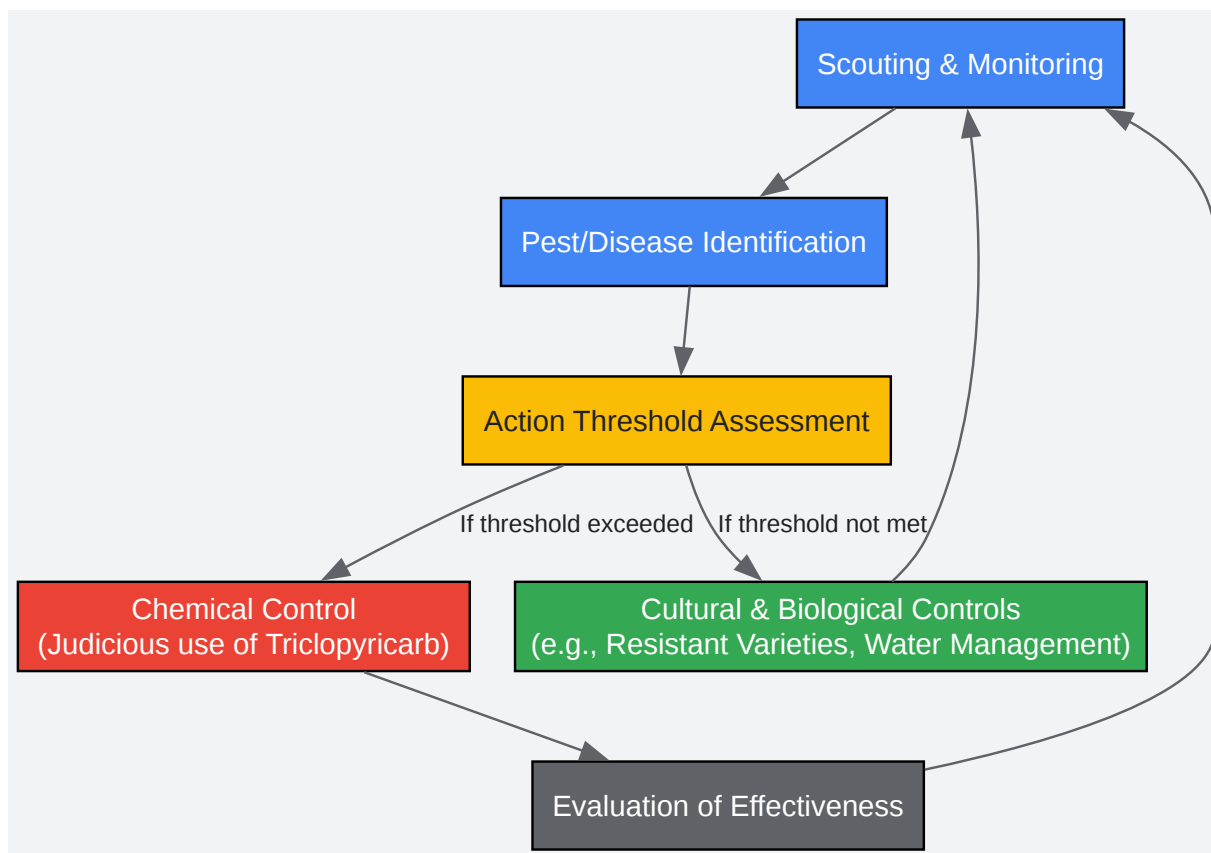
- Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of differences between treatments.

# Visualizations



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Caption: Mode of action of **Triclopyricarb** in fungal cells.



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Caption: **Triclopyricarb**'s role in an IPM workflow.

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## References

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